

Commercial Availability and Technical Guide for 4-Bromo-2,6-dichloroaniline

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Compound of Interest

Compound Name: 4-Bromo-2,6-dichloroaniline

Cat. No.: B1266110

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, purification, and analysis of **4-bromo-2,6-dichloroaniline**. This key chemical intermediate is pivotal in the development of various active pharmaceutical ingredients (APIs) and agrochemicals, most notably as a precursor in the synthesis of fipronil, a widely used insecticide.

Commercial Availability

4-Bromo-2,6-dichloroaniline is readily available from a variety of chemical suppliers. It is typically offered in research quantities as well as in bulk for larger-scale manufacturing.

Table 1: Commercial Supplier Information for **4-Bromo-2,6-dichloroaniline**

| Supplier | Typical Purity | Available Quantities |
|---------------------------------------|---|--------------------------|
| Sigma-Aldrich | ≥97% [1] [2] | Grams to Kilograms |
| Thermo Fisher Scientific (Alfa Aesar) | 98% [3] | Grams to Kilograms |
| ChemicalBook | Varies by supplier (e.g., 99%) [4] | Grams to Metric Tons |
| IndiaMART | Varies by supplier | Kilograms to Metric Tons |
| NINGBO INNO PHARMCHEM CO.,LTD. | Minimum 97% | Bulk quantities |

Note: Pricing and availability are subject to change. It is recommended to contact the suppliers directly for the most current information.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-bromo-2,6-dichloroaniline** is essential for its handling, use in reactions, and for purification and analysis.

Table 2: Physicochemical Data for **4-Bromo-2,6-dichloroaniline**

| Property | Value | Reference |
|-------------------|--|---|
| CAS Number | 697-88-1 | [2] |
| Molecular Formula | C ₆ H ₄ BrCl ₂ N | [2] |
| Molecular Weight | 240.91 g/mol | [1] [2] |
| Appearance | White to light brown crystalline solid | |
| Melting Point | 83-87 °C | [1] [2] |
| Boiling Point | 256.5 °C at 760 mmHg | [5] |
| Density | 1.827 g/cm ³ | [5] |
| Solubility | Insoluble in water; Soluble in ether and other organic solvents. The amino group can be protonated in aqueous acid, increasing solubility. [6] | [6] |

Experimental Protocols

Synthesis of 4-Bromo-2,6-dichloroaniline

Several methods for the synthesis of **4-bromo-2,6-dichloroaniline** have been reported. A common laboratory-scale synthesis involves the bromination of 2,6-dichloroaniline.

Method: Bromination of 2,6-dichloroaniline

This method utilizes N-bromosuccinimide (NBS) as the brominating agent and benzoyl peroxide (BPO) as a radical initiator in a carbon tetrachloride solution.[\[5\]](#)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2,6-dichloroaniline in carbon tetrachloride (e.g., 30 mL).

- Add N-bromosuccinimide (a slight molar excess) and a catalytic amount of benzoyl peroxide to the solution.
- Heat the reaction mixture to 60°C and maintain for approximately 7 hours.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Evaporate the solvent under reduced pressure to obtain the crude product.
- The crude product can then be purified by column chromatography.

Purification of 4-Bromo-2,6-dichloroaniline

Purification of the crude product is crucial to achieve the desired purity for subsequent reactions. Column chromatography and recrystallization are common methods.

Method 1: Column Chromatography

Procedure:

- Prepare a silica gel slurry in a non-polar eluent (e.g., petroleum ether).
- Pack a chromatography column with the slurry.
- Dissolve the crude **4-bromo-2,6-dichloroaniline** in a minimal amount of the eluent.
- Load the sample onto the top of the silica gel column.
- Elute the column with a solvent system of petroleum ether and ethyl acetate (e.g., a 10:1 ratio).^[5]
- Collect the fractions and monitor them by TLC to identify the fractions containing the pure product.
- Combine the pure fractions and evaporate the solvent to yield the purified **4-bromo-2,6-dichloroaniline** as a light yellow solid.^[5]

Method 2: Recrystallization

Procedure:

- Dissolve the crude product in a minimum amount of a suitable hot solvent (e.g., ethanol or a mixture of ethanol and water).
- If the solution is colored, a small amount of activated carbon can be added to decolorize it.
- Hot filter the solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the purified crystals in a vacuum oven.

Analytical Methods

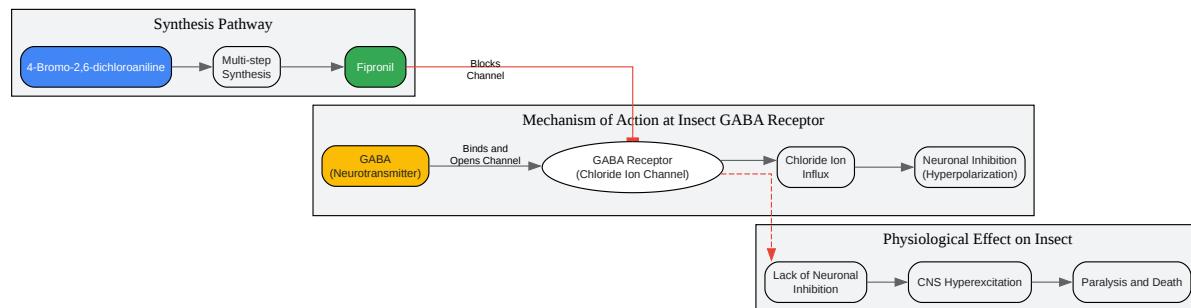
The purity and identity of **4-bromo-2,6-dichloroaniline** can be confirmed using various analytical techniques.

Table 3: Analytical Data for **4-Bromo-2,6-dichloroaniline**

| Technique | Expected Results |
|---------------------|--|
| ¹ H NMR | The spectrum will show characteristic peaks for the aromatic protons. |
| ¹³ C NMR | The spectrum will display signals corresponding to the carbon atoms in the molecule. |
| IR Spectroscopy | The spectrum will exhibit characteristic absorption bands for the N-H and C-H bonds, as well as the aromatic ring. |
| GC-MS | The gas chromatogram will show a single major peak, and the mass spectrum will have a molecular ion peak corresponding to the molecular weight of the compound. ^[7] |
| HPLC | A reverse-phase HPLC method can be used for purity analysis, typically with a mobile phase of acetonitrile and water. ^[8] |

Role in Synthesis of GABA Receptor Antagonist Insecticides

4-Bromo-2,6-dichloroaniline is a critical building block in the synthesis of phenylpyrazole insecticides, such as fipronil.^[5] These insecticides act as non-competitive antagonists of the γ -aminobutyric acid (GABA) receptor in insects.



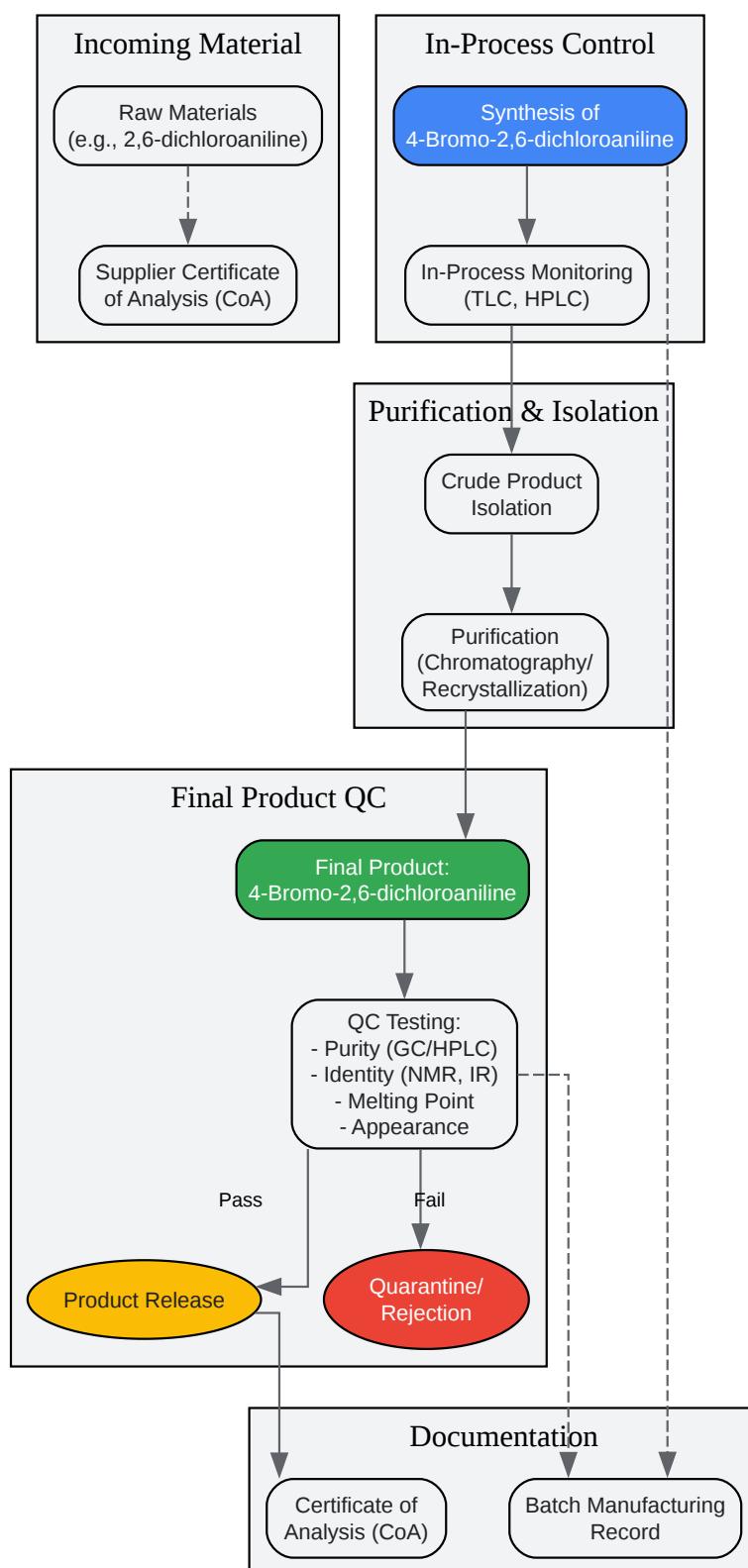
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Caption: Synthesis of Fipronil and its antagonistic action on the insect GABA receptor.

Fipronil blocks the GABA-gated chloride channels in the central nervous system of insects.[9] [10] This prevents the influx of chloride ions, leading to a lack of neuronal inhibition and resulting in hyperexcitation of the insect's nervous system, paralysis, and ultimately death.[10]

Quality Control Workflow

A robust quality control (QC) workflow is essential to ensure the consistent quality of **4-bromo-2,6-dichloroaniline** for use in research and manufacturing.

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Caption: A typical quality control workflow for the manufacturing of **4-bromo-2,6-dichloroaniline**.

This workflow ensures that the final product meets all specifications for purity, identity, and physical properties before it is released for sale or use in further manufacturing processes.

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